

Data Presentation: Summary of Inter-laboratory Comparison Results

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorophenol

Cat. No.: B041353

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The performance of ten hypothetical participating laboratories was assessed based on their reported concentrations of **4-Chlorophenol** from a distributed, homogenous test sample. A key metric for performance evaluation in such studies is the Z-score, which indicates how many standard deviations a laboratory's result is from the assigned reference value. A Z-score between -2.0 and +2.0 is generally considered a satisfactory performance.

Laborator y ID	Analytical Method Used	Reported Concentr ation (µg/L)	Measure ment Uncertain ty (± µg/L)	Assigned Value (µg/L)	Z-score	Performa nce
LAB-001	GC-MS	19.2	1.8	20.0	-0.57	Satisfactor y
LAB-002	GC-MS with Derivatizati on	20.5	2.0	20.0	0.36	Satisfactor y
LAB-003	HPLC-UV	18.9	2.1	20.0	-0.79	Satisfactor y
LAB-004	HPLC-PDA	20.8	1.9	20.0	0.57	Satisfactor y
LAB-005	LC-MS/MS	20.1	1.5	20.0	0.07	Satisfactor y
LAB-006	GC-MS	21.5	2.2	20.0	1.07	Satisfactor y
LAB-007	HPLC-UV	17.5	2.5	20.0	-1.79	Satisfactor y
LAB-008	GC-MS with Derivatizati on	22.8	2.3	20.0	2.00	Satisfactor y
LAB-009	LC-MS/MS	19.8	1.6	20.0	-0.14	Satisfactor y
LAB-010	HPLC-PDA	23.5	2.4	20.0	2.50	Unsatisfact ory

Experimental Protocols

To ensure the comparability of results, standardized and validated analytical methods are essential. The following are detailed experimental protocols for the primary analytical techniques employed in the inter-laboratory comparison for **4-Chlorophenol** measurement.

Sample Preparation: Solid-Phase Extraction (SPE)

A common procedure for the extraction and pre-concentration of **4-Chlorophenol** from water samples is Solid-Phase Extraction (SPE).

- **Cartridge Conditioning:** Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water (pH adjusted to ~2 with HCl).
- **Sample Loading:** Acidify the water sample (e.g., 100 mL) to a pH < 2 with concentrated HCl. Pass the acidified sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar impurities.
- **Elution:** Elute the retained **4-Chlorophenol** from the cartridge with 5 mL of methanol into a collection vial.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at room temperature.
- **Reconstitution:** Add a suitable internal standard and reconstitute the sample in the mobile phase for HPLC analysis or a suitable solvent for GC analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a widely used technique for the analysis of semi-volatile organic compounds like **4-Chlorophenol**.

- **Injection:**
 - Injector Temperature: 250°C
 - Injection Volume: 1 µL

- Injection Mode: Splitless
- Gas Chromatograph:
 - Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness, 5% phenyl methyl polysiloxane capillary column (or equivalent).
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program: Initial temperature of 60°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **4-Chlorophenol** (e.g., m/z 128, 65, 130).

High-Performance Liquid Chromatography (HPLC) Analysis

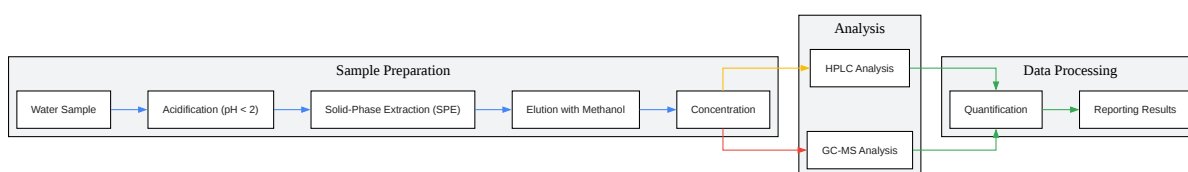
HPLC coupled with UV, Photodiode Array (PDA), or Mass Spectrometry (MS) detectors is another common method for **4-Chlorophenol** determination.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
 - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% formic acid.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Injection Volume: 20 μ L.

- Detection:
 - UV/PDA Detector: Wavelength set at 280 nm.
 - Mass Spectrometer (LC-MS/MS):
 - Ionization Source: Electrospray Ionization (ESI) in negative ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.

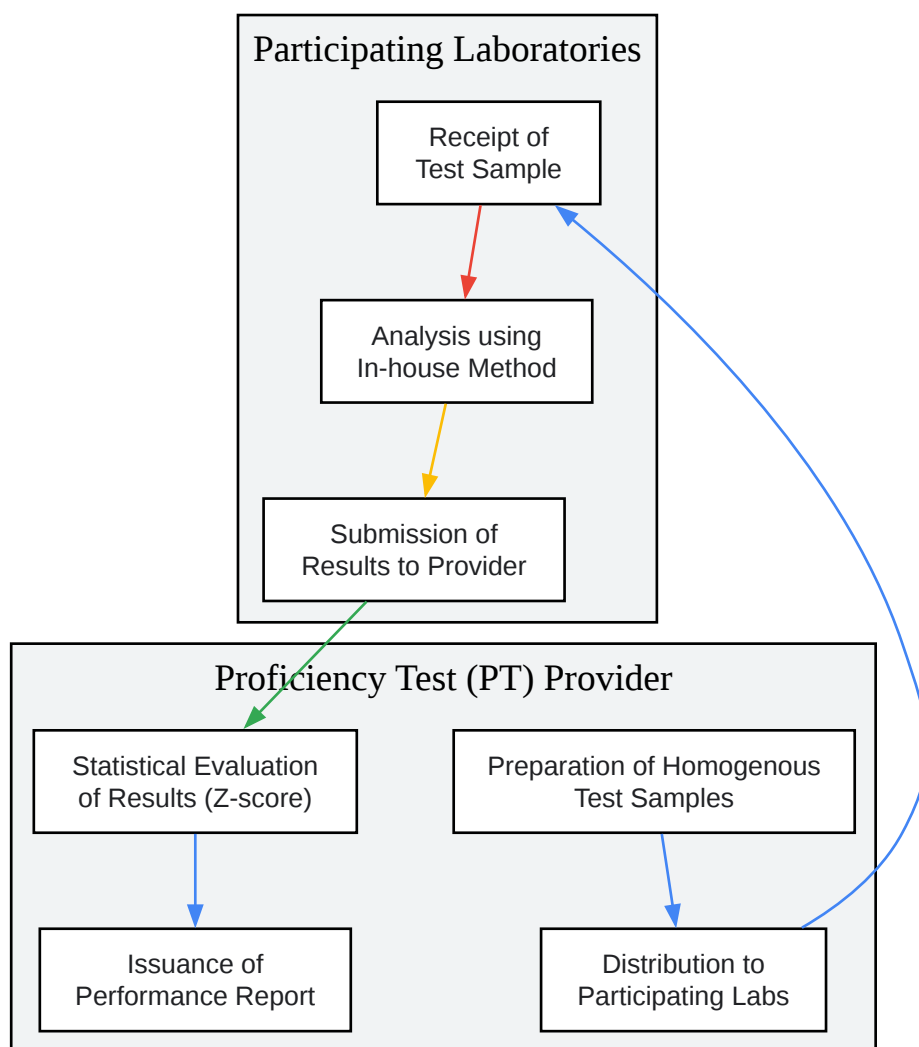
Visualizations

To better illustrate the processes involved in this inter-laboratory comparison, the following diagrams are provided.



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Caption: Experimental workflow for **4-Chlorophenol** analysis.



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Caption: Logical flow of the inter-laboratory comparison process.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com